

# Essential Safety and Operational Guidance for Handling XST-14

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## Compound of Interest

Compound Name: XST-14

Cat. No.: B8146248

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling novel chemical compounds like **XST-14**. This guide provides immediate, essential safety and logistical information, including detailed personal protective equipment (PPE) protocols, handling procedures, and disposal plans to foster a secure research environment.

## Compound Information:

Identifier	Value
CAS Number	2607143-50-8
Physical Form	Solid
Solubility	Soluble in ethanol and DMSO ( $\geq 10$ mg/ml)[1]
Storage	Store at $-20^{\circ}\text{C}$ [1]

## Hazard Assessment and Safety Precautions

Safety data sheets (SDS) for **XST-14** present some conflicting information regarding its hazard classification. While one source indicates that the substance is not classified as hazardous under the Globally Harmonized System (GHS)[2], another identifies it as an "Acute Health Hazard" under SARA 311/312[3]. A conservative approach is therefore essential. All personnel should treat **XST-14** as a potentially hazardous substance.

#### General Handling Precautions:

- Do not ingest, inhale, or allow contact with eyes, skin, or clothing[1].
- Wash hands and any exposed skin thoroughly after handling[1][3].
- Do not eat, drink, or smoke in areas where **XST-14** is handled or stored[3][4].
- Use only in well-ventilated areas or outdoors[4].
- Avoid release to the environment[4].
- Keep away from heat, sparks, open flames, and hot surfaces[4].

## Personal Protective Equipment (PPE) Protocol

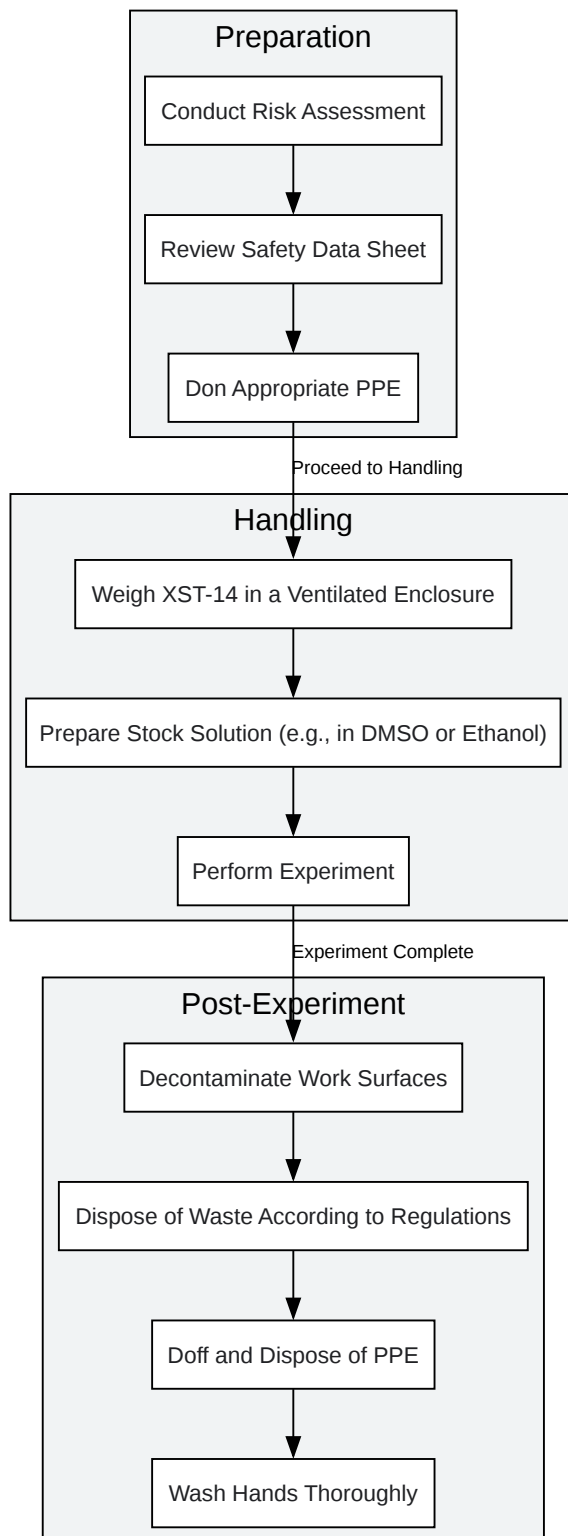
A comprehensive PPE strategy is critical for minimizing exposure risk. The following table summarizes the recommended PPE for handling **XST-14**.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Wear impermeable and resistant gloves. The exact breakthrough time should be confirmed with the glove manufacturer[2].	To prevent skin contact. Due to a lack of specific testing, selecting a glove material requires careful consideration of the solvent being used.
Eye/Face Protection	Wear safety glasses with side-shields or goggles. Use a face shield if there is a splash hazard.	To protect eyes and face from dust particles and splashes.
Skin and Body Protection	Wear a lab coat or other protective clothing. Ensure that contaminated work clothing is not allowed out of the workplace[4].	To prevent contamination of personal clothing and skin.
Respiratory Protection	In case of inadequate ventilation or when handling powders, wear respiratory protection[4].	To prevent inhalation of dust particles.

## Experimental Workflow for Handling XST-14

The following diagram illustrates the standard operating procedure for safely handling **XST-14** in a laboratory setting.

## Experimental Workflow for Handling XST-14

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **XST-14**.

## Disposal Plan

Proper disposal of **XST-14** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Guidelines:

Waste Type	Disposal Procedure
Unused XST-14	Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of with household waste[2].
Contaminated Labware (e.g., pipette tips, tubes)	Collect in a designated, labeled hazardous waste container.
Contaminated PPE (e.g., gloves, disposable lab coats)	Place in a sealed bag and dispose of as hazardous waste.
Empty Containers	Triple rinse with a suitable solvent. Dispose of the rinsate as chemical waste. The empty container should be disposed of according to official regulations[2].

## Emergency Procedures

In the event of an exposure or spill, immediate action is necessary to mitigate harm.

Exposure Type	First Aid Measures
Inhalation	Move the person to fresh air. If symptoms persist, consult a doctor[2].
Skin Contact	While some sources suggest the product does not irritate the skin, it is best practice to wash the affected area with soap and water[2].
Eye Contact	Rinse the opened eye for several minutes under running water. If symptoms persist, consult a doctor[2].
Ingestion	If symptoms persist, consult a doctor[2].

#### Spill Response:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection.
- Mechanically pick up spilled solid material to avoid generating dust[2].
- Place the spilled material into a sealed container for disposal.
- Clean the spill area with a suitable solvent and decontaminate.
- Do not allow the substance to enter sewers or surface/ground water[2].

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## References

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